

# Recommended solvent and storage conditions for CP-339818.

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## Compound of Interest

Compound Name: CP-339818

Cat. No.: B560205

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## Application Notes and Protocols for CP-339818

For Researchers, Scientists, and Drug Development Professionals

### Introduction

**CP-339818** hydrochloride is a potent, non-peptide antagonist of the voltage-gated potassium channels Kv1.3 and Kv1.4.[1][2][3] It preferentially binds to the C-type inactivated state of the Kv1.3 channel with an IC50 value of approximately 200 nM.[1][2][3] The inhibition of Kv1.4 is observed at a slightly higher concentration, with an IC50 of around 300 nM.[1][2][3] **CP-339818** exhibits selectivity for Kv1.3 and Kv1.4 over other potassium channels such as Kv1.1, Kv1.2, Kv1.5, Kv1.6, Kv3.1-4, and Kv4.2.[1][2][3] Due to the crucial role of Kv1.3 channels in the activation and proliferation of T cells, **CP-339818** serves as a valuable tool for studying immune responses and for the development of potential therapeutics for autoimmune diseases.[4][5]

These application notes provide detailed information on the recommended solvent and storage conditions for **CP-339818**, as well as protocols for its use in cell-based assays.

### Quantitative Data Summary

The following tables summarize the solubility and recommended storage conditions for **CP-339818** hydrochloride.

Table 1: Solubility of **CP-339818** Hydrochloride

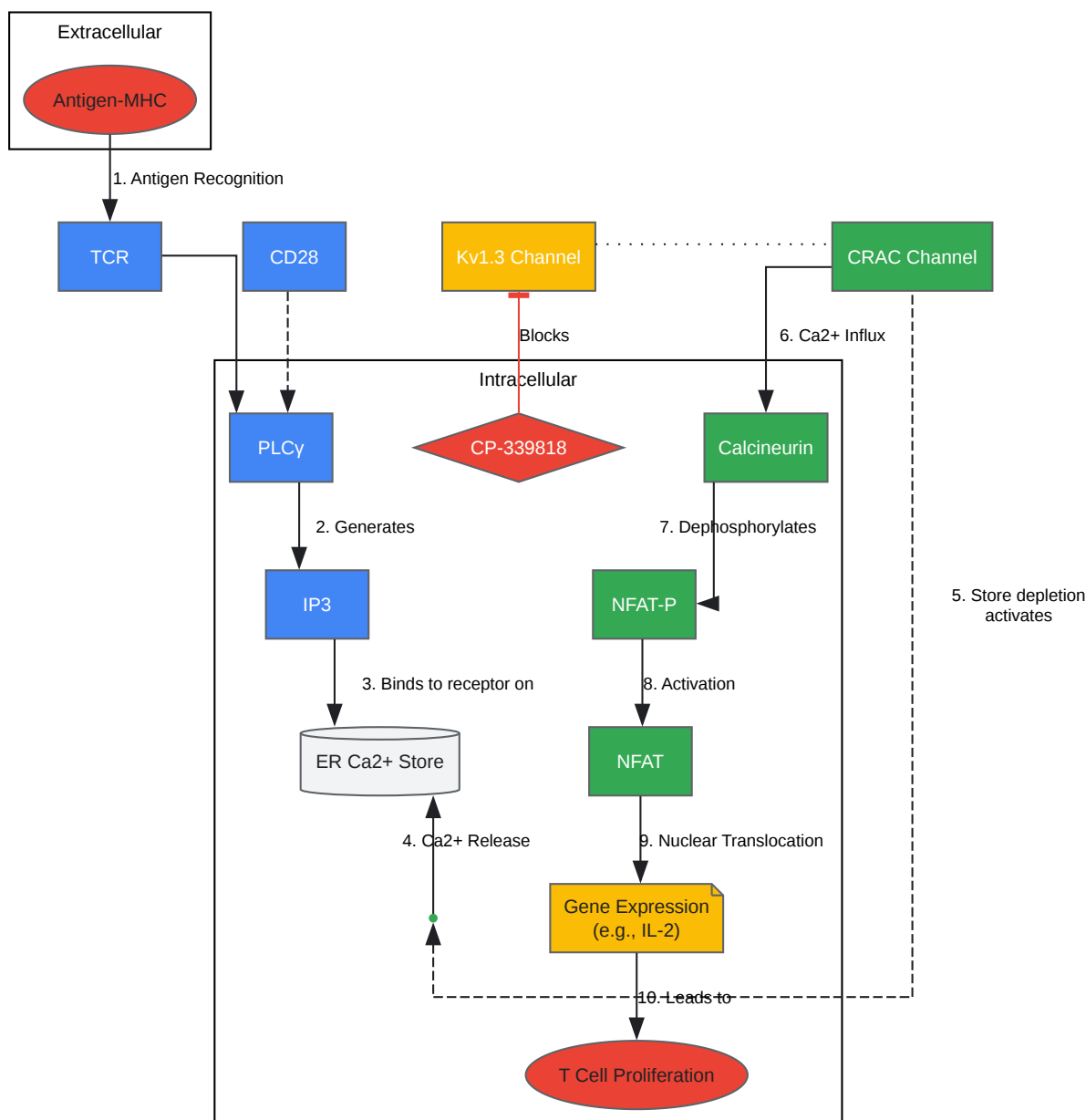
Solvent	Solubility	Notes
Water	Up to 20 mM	Sonication may be required to aid dissolution.[1][6]
DMSO	Up to 62.5 mg/mL (183.34 mM)	Ultrasonic treatment is recommended. Due to the hygroscopic nature of DMSO, it is advised to use a fresh, unopened vial to ensure maximum solubility.[7]
Ethanol	Slightly soluble (0.1-1 mg/mL)	[4]

Table 2: Recommended Storage Conditions for **CP-339818** Hydrochloride

Form	Storage Temperature	Duration	Special Conditions
Solid (Powder)	Room Temperature	Not specified	For short-term storage.[1][2]
4°C	Not specified	Sealed storage, away from moisture.[7]	
-20°C	Up to 3 years	For long-term storage. [6]	
In Solvent (Stock Solution)	-20°C	Up to 1 month	Sealed storage, away from moisture.[7][8]
-80°C	Up to 6 months to 1 year	Sealed storage, away from moisture. Aliquoting is recommended to avoid repeated freeze-thaw cycles.[6][7][8]	

## Signaling Pathway

The diagram below illustrates the role of the Kv1.3 potassium channel in the T cell activation signaling pathway and the inhibitory effect of **CP-339818**.



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T Cell Activation Pathway and **CP-339818** Inhibition.

## Experimental Protocols

### Protocol 1: Preparation of **CP-339818** Hydrochloride Stock Solution

This protocol describes the preparation of a stock solution of **CP-339818** hydrochloride.

Materials:

- **CP-339818** hydrochloride powder
- Dimethyl sulfoxide (DMSO), anhydrous, cell culture grade
- Sterile, nuclease-free microcentrifuge tubes
- Vortex mixer
- Ultrasonic water bath

Procedure:

- Determine the required concentration: Based on the experimental needs, calculate the mass of **CP-339818** hydrochloride required to achieve the desired stock solution concentration. For example, to prepare a 10 mM stock solution, use the following formula:  $\text{Mass (mg)} = 10 \text{ mM} \times 340.89 \text{ g/mol} \times \text{Volume (L)}$  (Molecular Weight of **CP-339818** HCl = 340.89 g/mol )[\[1\]](#)
- Weigh the compound: Carefully weigh the calculated amount of **CP-339818** hydrochloride powder in a sterile microcentrifuge tube.
- Add solvent: Add the appropriate volume of anhydrous DMSO to the microcentrifuge tube. It is recommended to use a fresh, unopened vial of DMSO to minimize water content, which can affect solubility.[\[7\]](#)
- Dissolve the compound: a. Vortex the tube for 1-2 minutes to facilitate dissolution. b. If the compound is not fully dissolved, place the tube in an ultrasonic water bath for 5-10 minutes.

[7] Visually inspect the solution to ensure there are no visible particles.

- Aliquot and store: Aliquot the stock solution into smaller volumes in sterile microcentrifuge tubes to avoid repeated freeze-thaw cycles. Store the aliquots at -80°C for up to 6 months to 1 year.[6][7][8] For short-term storage, aliquots can be kept at -20°C for up to 1 month.[7][8]

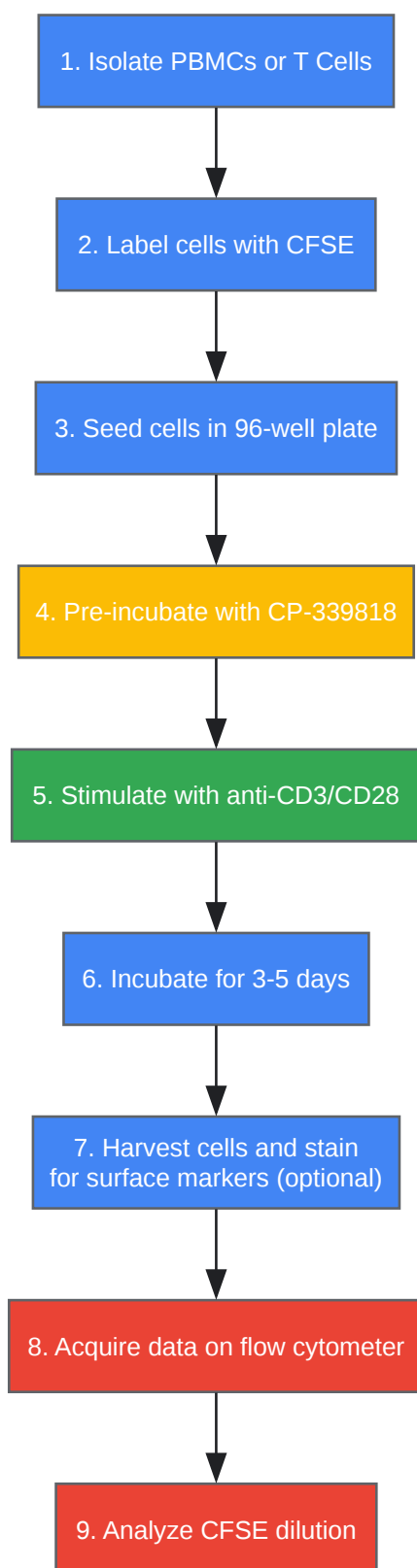
## Protocol 2: T Cell Proliferation Assay using CP-339818

This protocol provides a general framework for assessing the effect of **CP-339818** on T cell proliferation. This example uses a Carboxyfluorescein succinimidyl ester (CFSE)-based assay.

Materials:

- Human Peripheral Blood Mononuclear Cells (PBMCs) or isolated T cells
- Complete RPMI-1640 medium (supplemented with 10% fetal bovine serum, 2 mM L-glutamine, 100 U/mL penicillin, and 100 µg/mL streptomycin)
- Anti-CD3 and anti-CD28 antibodies (for T cell stimulation)
- **CP-339818** hydrochloride stock solution (prepared as in Protocol 1)
- CFSE staining solution
- Phosphate-buffered saline (PBS)
- 96-well round-bottom cell culture plates
- Flow cytometer

Experimental Workflow:



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